

# Technical Support Center: Validating Your New Pantophysin Antibody

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Welcome to the technical support center for our new **pantophysin** antibody. This guide is designed for researchers, scientists, and drug development professionals to ensure successful validation and application of this antibody in your experiments. Here, you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and supporting data to help you achieve specific and reproducible results.

## Frequently Asked Questions (FAQs)

Q1: What is **pantophysin** and where is it expressed?

A1: **Pantophysin** (also known as Synaptophysin-like protein 1 or SYPL1) is a protein related to the synaptophysin family. It is a transmembrane protein found in the membranes of small cytoplasmic transport vesicles.<sup>[1][2]</sup> Unlike synaptophysin, which is primarily found in neuroendocrine cells, **pantophysin** is ubiquitously expressed across a wide variety of tissues and cell types, playing a general role in vesicular trafficking.<sup>[1][3]</sup>

Q2: What is the expected molecular weight of **pantophysin** in a Western blot?

A2: The calculated molecular weight of **pantophysin** is approximately 28.9 kDa.<sup>[1]</sup> Depending on potential post-translational modifications, the observed molecular weight on a Western blot may vary slightly.

Q3: Which tissues or cell lines can I use as positive and negative controls?

A3: Based on RNA sequencing and protein expression data, **pantophysin** is widely expressed.

- **Positive Controls:** Tissues such as the salivary gland, adrenal gland, rectum, and pancreas (particularly the exocrine portion) show high levels of expression and are excellent positive controls.[\[3\]](#)[\[4\]](#)[\[5\]](#) Many common cell lines also express SYPL1.
- **Negative Controls:** While no tissue is completely negative, tissues with lower reported expression, such as skeletal muscle or liver hepatocytes (note: other liver cells may be positive), could be used for comparison.[\[6\]](#) For a true negative control, consider using a cell line in which the SYPL1 gene has been knocked out using CRISPR/Cas9 technology.

Q4: My initial experiments show no signal. What should I do?

A4: For a new antibody, the absence of signal is a common issue that can be resolved through careful optimization. First, confirm that your positive control is appropriate and known to express **pantophysin**. Next, systematically optimize your primary antibody concentration by performing a titration experiment.[\[7\]](#)[\[8\]](#) Also, review your entire protocol, paying close attention to antigen retrieval methods (for IHC), lysis buffer composition (for WB and IP), and the compatibility of your secondary antibody.[\[9\]](#)

## Data Presentation: Pantophysin (SYPL1) Expression Levels

The following tables summarize quantitative data on **pantophysin** (SYPL1) gene and protein expression across various human tissues and cancer cell lines. This data can help in the selection of appropriate positive and negative controls for your experiments.

Table 1: SYPL1 RNA Expression in Human Tissues

Tissue	RNA Expression (TPM)*	Data Source
Salivary Gland	High	GTEX[10][11]
Esophagus	High	GTEX[10][11]
Colon	High	GTEX[10][11]
Pancreas	Medium	GTEX[10][11]
Adrenal Gland	Medium	GTEX[10][11]
Lung	Medium	GTEX[10][11]
Brain (Cortex)	Low	GTEX[10][11]
Skeletal Muscle	Low	GTEX[10][11]
Liver	Low	GTEX[10][11]

\*TPM (Transcripts Per Million) is a normalized measure of gene expression.

Table 2: SYPL1 Protein Abundance in Human Tissues

Tissue	Protein Abundance (ppm)	Data Source
Saliva Secreting Gland	554	PaxDb[4]
Rectum	377	PaxDb[4]
Adrenal Gland	201	PaxDb[4]
Testis	125	PaxDb[4]
Pancreas	7.55 (in Macaca mulatta)	PaxDb[12]
Liver	25.2 (in Macaca mulatta)	PaxDb[12]

Table 3: SYPL1 RNA Expression in Selected Cancer Cell Lines

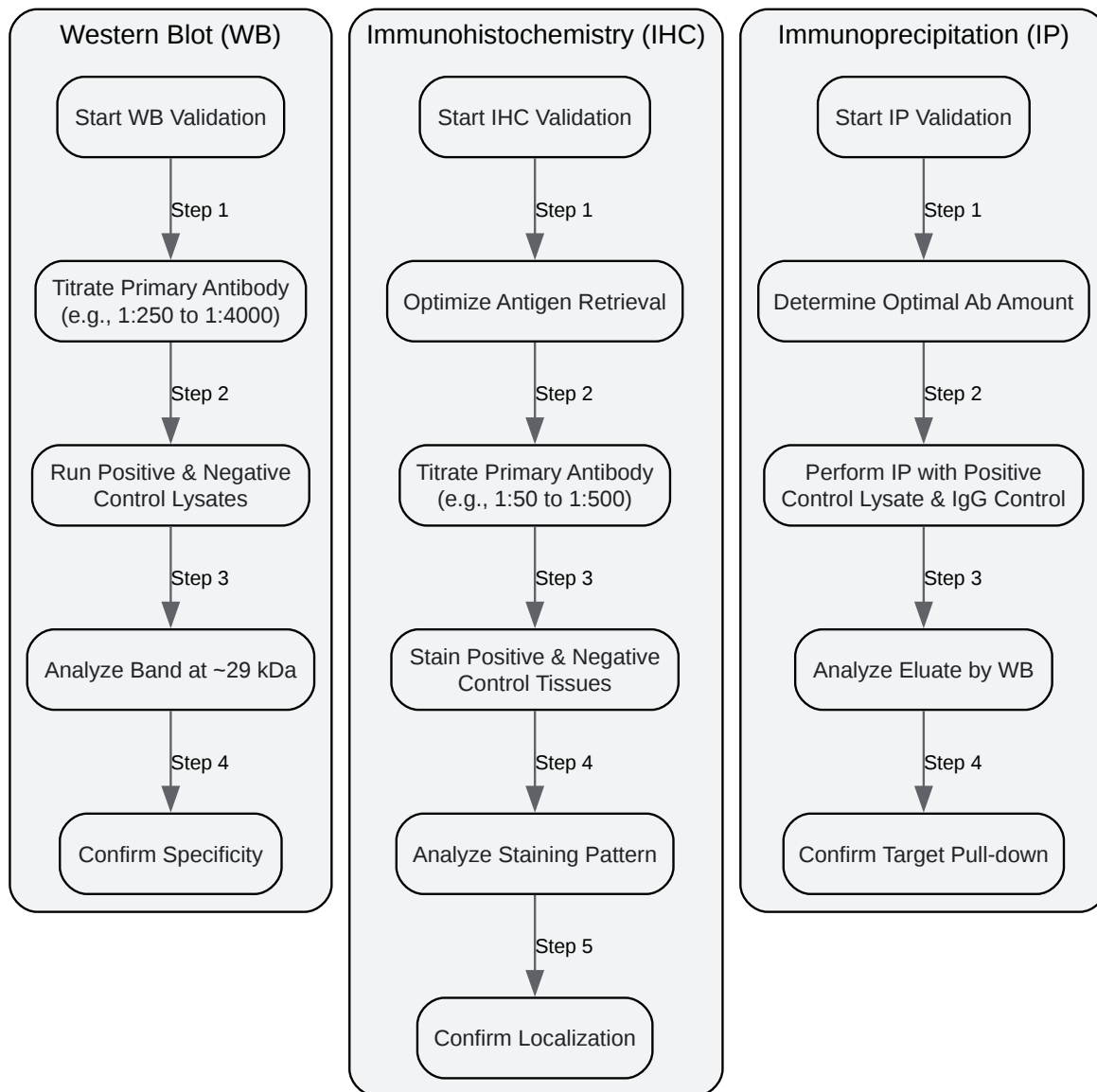
Cell Line	Cancer Type	RNA Expression (TPM)*	Data Source
A-431	Skin Carcinoma	High	Human Protein Atlas[5]
U-2 OS	Bone Osteosarcoma	High	Human Protein Atlas[5]
A-549	Lung Carcinoma	Medium	Human Protein Atlas[5]
MCF7	Breast Cancer	Medium	Human Protein Atlas[5]
HeLa	Cervical Cancer	Medium	Human Protein Atlas[5]

\*Expression levels are relative and based on data from the Human Protein Atlas.

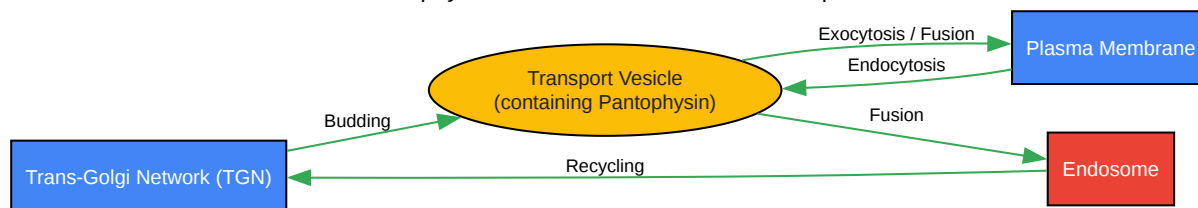
## Experimental Workflows and Signaling Pathways

The following diagrams illustrate key experimental workflows for antibody validation and the general pathway in which **pantophysin** is involved.

## General Antibody Validation Workflow



## Pantophysin in Constitutive Vesicular Transport



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